

Personal protective equipment for handling Chlorphenesin, (R)-

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Compound of Interest

Compound Name: Chlorphenesin, (R)-

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Comprehensive Safety and Handling Guide for (R)-Chlorphenesin

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and detailed operational procedures for the handling and disposal of (R)-Chlorphenesin in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of the key physical and chemical properties of Chlorphenesin is provided below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value
Physical State	Solid, Crystalline Powder[1]
Appearance	White to Off-White[2]
Melting Point	78 - 82 °C (172.4 - 179.6 °F)[1]
Boiling Point	369.5°C at 760mmHg[2]
Solubility	Slightly soluble in water. Soluble in DMSO (Slightly), Ethanol (Slightly), Methanol (Slightly, Sonicated).[2][3]
Vapor Pressure	4.13E-06mmHg at 25°C[2]
Molecular Formula	C9H11ClO3[4]
Molecular Weight	202.63 g/mol [4]

Personal Protective Equipment (PPE)

The following table outlines the recommended personal protective equipment to be used when handling Chlorphenesin to minimize exposure and ensure personal safety.[5]

Body Part	Recommended PPE	Standard
Eyes/Face	Tightly fitting safety goggles with side-shields or a face shield.	Conforming to EN 166 (EU) or NIOSH (US).[5]
Skin	Chemical-impermeable gloves (inspect before use) and impervious, fire/flame-resistant clothing.	EU Directive 89/686/EEC and the standard EN 374.[5]
Respiratory	A full-face respirator is recommended if exposure limits are exceeded or if irritation is experienced. Use a particle filter conforming to EN 143.[1][5]	

Operational and Disposal Plans

The following sections provide step-by-step procedures for the safe handling and disposal of (R)-Chlorphenesin.

Handling Protocol

- Preparation:
 - Ensure adequate ventilation in the handling area.[5]
 - Inspect all PPE for integrity before use.
 - Locate the nearest safety shower and eye wash station.
 - Have spill containment materials readily available.
- Handling:
 - Avoid the formation of dust.[5]

- Do not breathe in mist, gas, or vapors.[5]
- Prevent contact with skin and eyes.[5]
- Wash hands thoroughly after handling the substance.[1]
- Do not eat, drink, or smoke in the work area.[4]
- Storage:
 - Store in a well-ventilated place with the container tightly closed.[1][4]
 - Store in a locked-up area.[2][4]
 - Keep away from incompatible materials such as oxidizing agents and reducing agents.[6]

Spill and Emergency Procedures

- Spill:
 - Evacuate personnel from the immediate area.[5]
 - Remove all sources of ignition.[5]
 - Wear appropriate PPE, including respiratory protection.
 - Soak up the spill with an inert absorbent material.[6]
 - Collect the waste in a suitable, closed container for disposal.[5][6]
- First Aid:
 - Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[5][7]
 - Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If irritation persists, consult a doctor.[1][5]

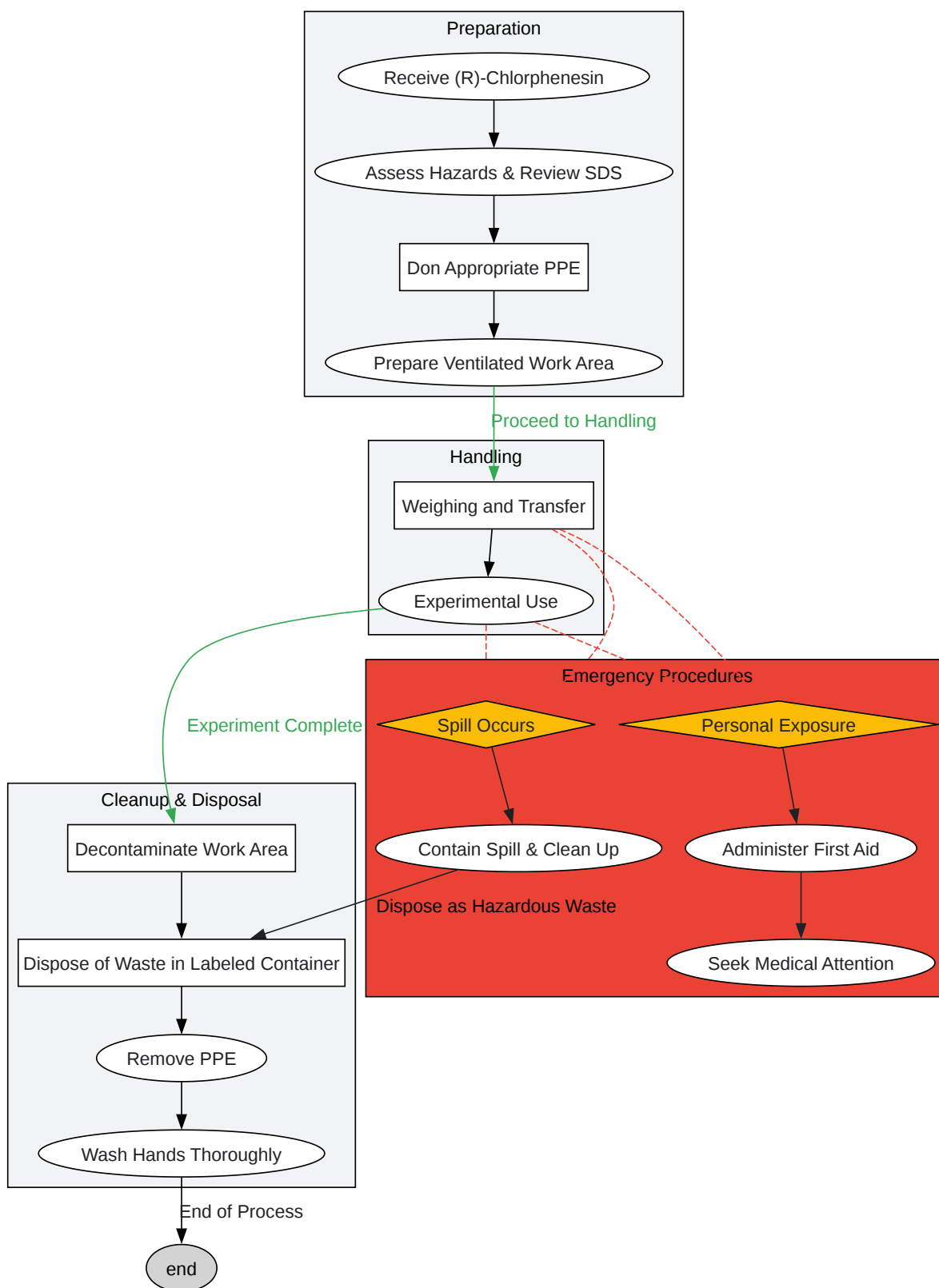
- Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)[\[5\]](#)
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[\[5\]](#)

Disposal Plan

- Waste Collection:
 - Collect waste Chlorphenesin and any contaminated materials in a suitable, closed, and properly labeled container.[\[5\]](#)[\[6\]](#)
- Disposal:
 - Dispose of the contents and container at an approved waste disposal plant.[\[1\]](#)
 - Do not allow the chemical to enter drains or the environment.[\[5\]](#)[\[6\]](#)
 - Adhere to all local, state, and federal regulations for hazardous waste disposal.

Procedural Workflow

The following diagram illustrates the key decision points and safety procedures for handling (R)-Chlorphenesin from receipt to disposal.



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Caption: Workflow for the safe handling of (R)-Chlorphenesin.

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